

Application of "1233B" in CRISPR Gene Editing: Information Not Found

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Compound of Interest

Compound Name: 1233B

Cat. No.: B1663916

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Following a comprehensive search of publicly available scientific literature and resources, no specific compound or molecule designated "**1233B**" with a documented application in CRISPR gene editing has been identified.

While the search did identify substances referred to as "**1233B**" in other scientific contexts, none of these are related to the field of gene editing. The information available on "**1233B**" is summarized below:

- 1. Antibiotic and Fungal Metabolite:** Several sources describe a compound named **1233B** as a secondary metabolite produced by the filamentous fungus *Fusarium* sp.[1][2][3][4]. It is characterized as the hydroxy-acid of the antibiotic 1233A[5]. This compound is available commercially as an antibiotic for research purposes[5][6][7]. The existing literature on this molecule focuses on its discovery, biosynthesis, and antibiotic properties, with no mention of its use in CRISPR-Cas9 or any other gene-editing technology.
- 2. Unrelated Chemical Compound in Patent Literature:** A patent for dihydropyridophthalazinone inhibitors of poly(ADP-ribose)polymerase (PARP) lists a chemical entity also designated as "**1233B**"[8]. However, the chemical structure and context described in this patent are entirely different from the fungal metabolite and are not associated with CRISPR gene editing.
- 3. Other Mentions:** The designation "**1233B**" has also appeared in conference proceedings as a poster identifier or in reference to a bacterial strain (*B. catenulatum* **1233B**), neither of which pertains to a chemical compound used in CRISPR gene editing[9][10][11].

Conclusion:

Based on the available information, the query regarding the "application of **1233B** in CRISPR gene editing" may be based on:

- Novel, unpublished research: The use of a compound named **1233B** in CRISPR might be a very recent development that has not yet been published in scientific literature.
- Internal or proprietary nomenclature: "**1233B**" could be an internal code name for a compound used in a private research setting, and therefore, information is not publicly accessible.
- A potential misinterpretation or error in the compound's designation.

Without any scientific data or publications linking a compound "**1233B**" to CRISPR gene editing, it is not possible to create the requested detailed application notes, protocols, data tables, or visualizations. Further clarification on the specific chemical identity of "**1233B**" and its source in the context of CRISPR would be necessary to provide the requested information.

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